

Application Note: Time-Lapse Ratiometric Calcium Imaging with Fura PE-3

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Compound of Interest

Compound Name: Fura PE-3 (potassium)

Cat. No.: B12402610

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Executive Summary & Scientific Rationale

Fura PE-3 (also known as Fura-2 LR) is a zwitterionic derivative of the industry-standard ratiometric calcium indicator, Fura-2.^[1] While Fura-2 is prone to rapid leakage and compartmentalization—often requiring the use of anion transport inhibitors like probenecid which can alter cell physiology—Fura PE-3 is engineered to resist extrusion.

This resistance to leakage makes Fura PE-3 the superior choice for long-term time-lapse imaging (spanning hours) and experiments at physiological temperatures (

), where dye extrusion is accelerated.^[1] This guide provides a self-validating protocol to maximize signal-to-noise ratio (SNR) while minimizing phototoxicity.

Key Advantages over Fura-2:

- **Leakage Resistance:** Zwitterionic charge prevents transport by organic anion transporters.
- **Compartmentalization:** Significantly reduced sequestration into organelles.^[1]
- **Spectral Identity:** Retains the standard 340/380 nm excitation and 510 nm emission profile of Fura-2, allowing use of existing Fura-2 filter sets.

Experimental Hardware Setup

Successful ratiometric imaging requires precise synchronization between excitation switching and camera acquisition.

Component	Specification	Rationale
Light Source	Fast-switching LED (340/380 nm) or Xenon Arc Lamp with Monochromator	LEDs (e.g., CoolLED pE-340fura) provide microsecond switching, essential for capturing rapid Ca transients without temporal offset artifacts.[1]
Objective	High NA (1.3+), UV-transmissive (Super Fluor/Fluar)	Standard glass blocks UV (340 nm).[1] Specialized UV-transmissive optics are mandatory for sufficient signal. [1]
Camera	sCMOS or EMCCD	sCMOS is preferred for field of view and speed; EMCCD for extremely low-light/single-cell applications.[1]
Filters	Ex: 340/26 nm & 380/10 nm Dichroic: 400 nm LP Em: 510/40 nm	Narrow excitation bands prevent cross-talk.[1] The 510 nm emission captures the isosbestic point of fluorescence intensity.

Reagent Preparation & Loading Protocol

Reagents:

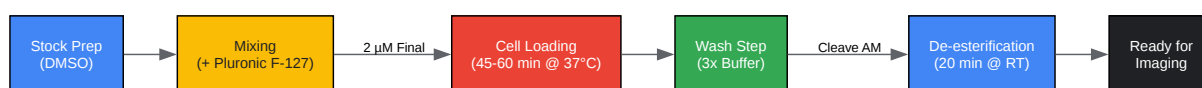
- Fura PE-3 AM: (Acetoxymethyl ester form for cell permeability).[1]
- Pluronic F-127: Non-ionic surfactant to facilitate AM ester solubilization.[1]

- Imaging Buffer: HBSS or Tyrode's Solution (with
and
).[1]

Step-by-Step Loading Workflow

- Stock Solution: Dissolve 50
g Fura PE-3 AM in 50
L anhydrous DMSO (1 mM stock). Store at -20°C, desiccated.
- Loading Solution: Mix 2
L Stock + 2
L 20% Pluronic F-127. Add to 1 mL Imaging Buffer (Final: 2
M dye).
- Incubation: Load cells for 45–60 minutes at 37°C.
 - Note: Unlike Fura-2, loading at room temperature is less efficient for PE-3; 37°C is required for optimal esterase cleavage and retention.[1]
- Wash: Wash cells
with Imaging Buffer.
- De-esterification: Incubate in dye-free buffer for 20 minutes at RT. This step is critical to allow complete hydrolysis of the AM ester groups, activating the dye's calcium sensitivity.

Visual Workflow (DOT Diagram)



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Figure 1: Optimized loading workflow for Fura PE-3 AM esters ensuring complete hydrolysis and retention.

Time-Lapse Imaging Settings (The Core Protocol)

The following settings balance temporal resolution with cell viability. Fura PE-3 allows for longer durations, but phototoxicity remains the limiting factor.

A. Excitation & Exposure^{[1][2][3]}

- Ratio Pair: Acquire 340 nm followed immediately by 380 nm.^[1]
- Exposure Time: 20–100 ms per channel.^[1]
 - Guideline: Keep 380 nm intensity at ~60-70% of the camera's dynamic range (e.g., ~40,000 counts on a 16-bit camera) at resting calcium.^[1]
 - Adjustment: The 340 nm signal will be significantly lower at rest. Do not increase 340 nm exposure disproportionately; the ratio calculation handles the difference.

B. Sampling Interval (Frequency)

- Fast Calcium Spikes (Neurons/Cardiomyocytes): 2–10 Hz (Interval: 0.1–0.5s).^[1]
- Slow Oscillations/Drug Response (Non-excitable cells): 0.2–0.5 Hz (Interval: 2–5s).^[1]
- Long-term Viability Mode: If imaging >1 hour, use an interval of 10–30s to minimize UV dose.

C. Binning & Gain

- Binning: 2x2.
 - Why? Increases sensitivity by 4x and readout speed by 2x, allowing shorter exposure times (reduced phototoxicity).^[1]
- Gain: Set to "Unity Gain" or slightly higher (e.g., 100-200 on EMCCD) to overcome read noise without introducing excess shot noise.

D. Background Correction (Critical)

You must acquire a background image (cell-free region) for both 340 and 380 channels.[1]

Failure to subtract background results in a non-linear ratio that artificially dampens the dynamic range.[1]

Ratiometric Mechanism & Data Analysis

Fura PE-3 is an excitation-shifting dye.[1] Upon binding

:

- 340 nm Excitation: Fluorescence emission increases.
- 380 nm Excitation: Fluorescence emission decreases.
- Isosbestic Point: ~360 nm (Intensity remains unchanged regardless of Ca^{2+} concentration).[1]

Calcium Calculation

To convert the Ratio (

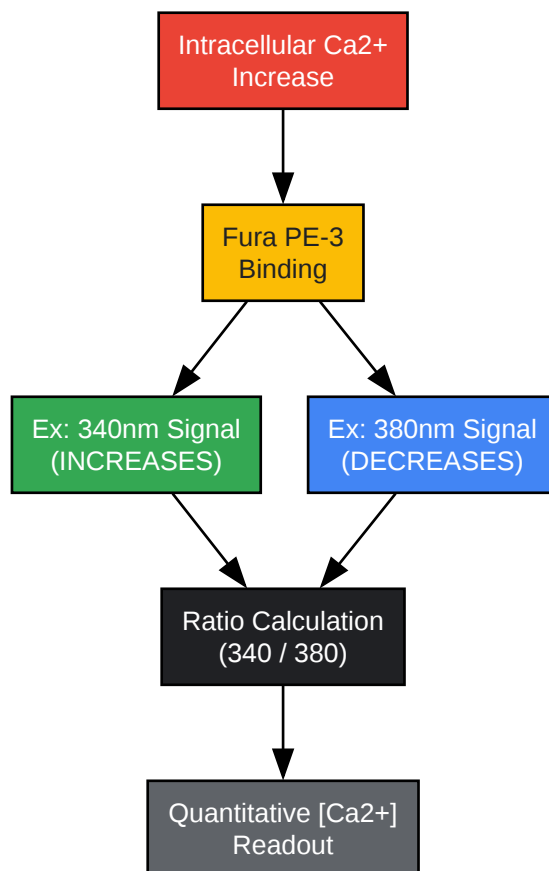
) to absolute Calcium concentration (

), use the Grynkiewicz equation: [1]

- K_d : Dissociation constant of Fura PE-3 (~145–150 nM at 37°C).[1]
- R_{380} : The ratio of fluorescence intensities at 380 nm excitation for free vs. bound dye (R_{340}).
- R_0 : Ratio at zero Ca^{2+} concentration (EGTA buffer).
- R_{max} : Ratio at saturating Ca^{2+} concentration (Ionomycin + 10 mM EGTA).

).[1]

Signaling Pathway Visualization (DOT Diagram)[1]



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Figure 2: The inverse response of 340/380 nm excitation creates a robust ratio independent of dye concentration or bleaching.[1]

Troubleshooting & Optimization

Issue	Probable Cause	Solution
Low Signal (340 nm)	Glass optics blocking UV	Ensure objective is "Super Fluor" or quartz. Remove plastic lids from culture dishes. [1]
High Background	Autofluorescence or Phenol Red	Use Phenol Red-free HBSS.[1] Check for autofluorescent drugs in the media.
No Response to Agonist	Incomplete Hydrolysis	Ensure the 20-minute de-esterification step (Step 5 in loading) is performed at Room Temp.
Dye Extrusion	Cell type has high MDR activity	While PE-3 is resistant, some cell lines (CHO, HeLa) are aggressive.[1] Lower temperature to 25°C if physiology permits.[1]

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Sources

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